

3-Methoxypyrrolidine safety, handling, and MSDS information

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Compound of Interest

Compound Name: 3-Methoxypyrrolidine

Cat. No.: B1366375

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An In-Depth Technical Guide to **3-Methoxypyrrolidine**: Safety, Handling, and MSDS

This guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **3-Methoxypyrrolidine**, intended for researchers, scientists, and professionals in drug development.

Chemical Identification and Physical Properties

3-Methoxypyrrolidine is a heterocyclic organic compound. It is a colorless to light yellow liquid.^{[1][2]}

Property	Value	References
Molecular Formula	C ₅ H ₁₁ NO	^{[3][4][5]}
Molar Mass	101.15 g/mol	^{[3][4][5]}
CAS Number	62848-20-8	^{[2][4][5]}
Appearance	Colorless to light yellow liquid	^{[1][2]}
Density	0.94 g/cm ³	^{[1][3]}
Boiling Point	123 °C	^{[1][3]}
Flash Point	35 °C	^{[1][3]}
Storage Temperature	2-8°C (protect from light)	^{[1][2][6]}

Hazard Identification and GHS Classification

3-Methoxypyrrolidine is classified as a hazardous substance. The GHS hazard statements indicate it is a flammable liquid and vapor, harmful if swallowed, and causes skin, eye, and respiratory irritation.[\[4\]](#)[\[7\]](#)

GHS Classification	Code	Description	References
Flammable liquids	H226	Flammable liquid and vapor	[4]
Acute toxicity, oral	H302	Harmful if swallowed	[4] [7]
Skin corrosion/irritation	H315	Causes skin irritation	[4] [7]
Serious eye damage/eye irritation	H319	Causes serious eye irritation	[4] [7]
Specific target organ toxicity, single exposure	H335	May cause respiratory irritation	[4] [7]

Safe Handling and Storage Protocols

Handling:

- Work under a chemical fume hood.[\[8\]](#)[\[9\]](#)
- Avoid breathing vapors or mist.[\[8\]](#)[\[10\]](#)
- Ensure adequate ventilation.[\[8\]](#)[\[9\]](#)
- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[\[8\]](#)[\[9\]](#)
- Keep away from open flames, hot surfaces, and sources of ignition.[\[8\]](#)[\[9\]](#)
- Use only non-sparking tools.[\[8\]](#)[\[10\]](#)

- Take precautionary measures against static discharge.[8][10]
- Wash hands thoroughly after handling.[8][10]
- Do not eat, drink, or smoke when using this product.[8][10]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[8][9]
- Keep away from heat, sparks, and flame.[8][9]
- Store locked up.[8]
- Recommended storage temperature is between 2-8°C, with protection from light.[1][2][6]
- Incompatible materials include strong oxidizing agents and strong acids.[8][9]

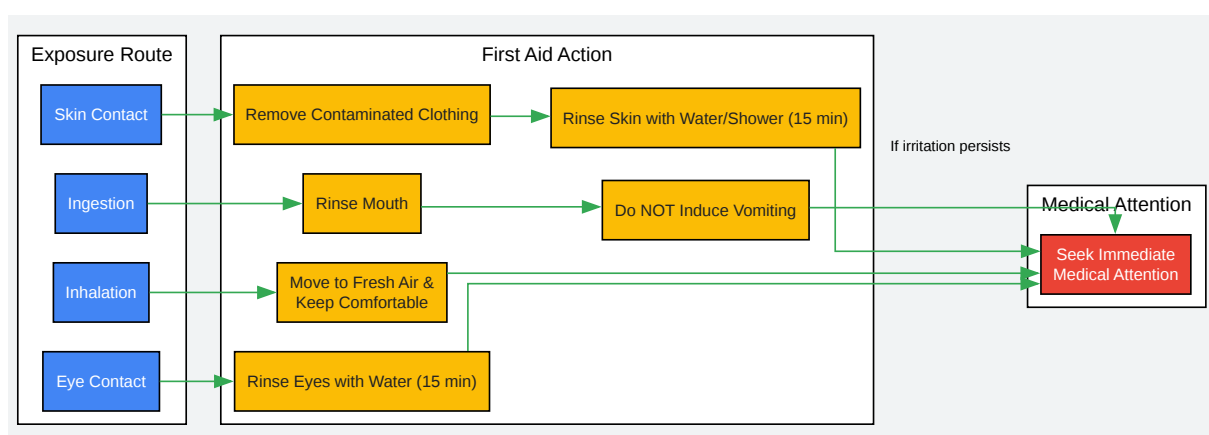
First Aid Measures

Immediate medical attention is required in case of significant exposure.[8] Show the safety data sheet to the attending physician.[11]

Experimental Protocol for First Aid Response:

- If Inhaled:
 - Remove the victim to fresh air immediately.[8][9]
 - Keep the person at rest in a position comfortable for breathing.[8]
 - If breathing is difficult or has stopped, provide artificial respiration.[9][12]
 - Seek immediate medical attention.[8][12]
- In Case of Skin Contact:
 - Immediately remove all contaminated clothing.[8][10]

- Rinse the skin with plenty of water or shower for at least 15 minutes.[8][9]
- Wash the affected area with soap and water.[9][12]
- If skin irritation occurs or persists, get medical advice.[12]
- In Case of Eye Contact:
 - Rinse cautiously with water for several minutes.[8]
 - Remove contact lenses, if present and easy to do. Continue rinsing.[8]
 - Seek immediate medical attention, consulting an ophthalmologist.[10]
- If Swallowed:
 - Do NOT induce vomiting.[8][10]
 - Rinse the mouth with water.[8][9]
 - Call a physician or poison control center immediately.[8]



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Caption: First aid procedures for **3-Methoxypyrrolidine** exposure.

Fire-Fighting Measures

Suitable Extinguishing Media:

- Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[8][10]

Specific Hazards:

- The substance is a combustible liquid.[9] Containers may explode when heated.[9]
- Vapors may form explosive mixtures with air.
- Hazardous decomposition products include carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[9]

Protective Equipment for Firefighters:

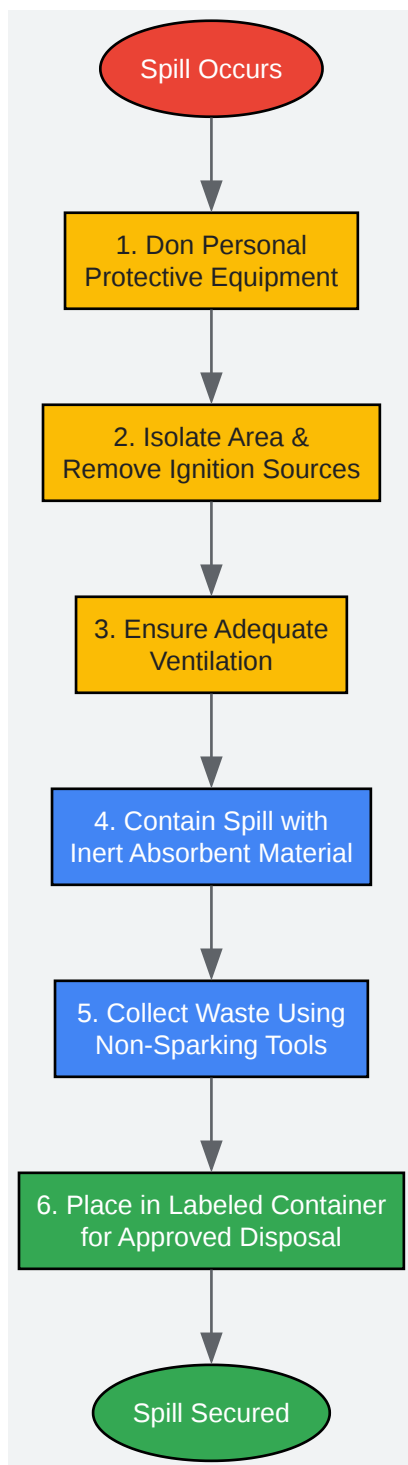
- Wear self-contained breathing apparatus (SCBA) and full protective gear.[9][10][11]

Accidental Release Measures

Experimental Protocol for Spill Containment and Cleanup:

- Ensure Personal Protection:
 - Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye/face protection.[8][11]
 - Avoid breathing vapors and contact with the substance.[8][10]
- Isolate and Ventilate the Area:
 - Evacuate personnel to a safe area, keeping people away from and upwind of the spill.[8][11]
 - Remove all sources of ignition (e.g., sparks, open flames, hot surfaces).[8][9]

- Ensure adequate ventilation.[8][9]
- Contain and Clean Up the Spill:
 - Prevent the chemical from entering drains or surface water.[8]
 - Use non-sparking tools and explosion-proof equipment.[8]
 - Soak up the spill with an inert absorbent material such as sand, vermiculite, or Chemizorb®.[8][11]
 - Collect the absorbed material and place it into a suitable, labeled container for disposal.[8][11]
- Disposal:
 - Dispose of the contents and container at an approved waste disposal plant.[8][9]



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Caption: Workflow for handling a **3-Methoxypyrrolidine** spill.

Toxicological Information

- Acute Toxicity: No specific acute toxicity data is readily available for the product itself. However, it is classified as harmful if swallowed.[4][7][9] The hydrochloride salt is also listed as harmful if inhaled.
- Skin Irritation: Causes skin irritation.[4][7]
- Eye Irritation: Causes serious eye irritation.[4][7]
- Respiratory Irritation: May cause respiratory irritation.[4][7]
- Chronic Effects: Repeated exposure may cause skin rash and pulmonary irritation.[13]

Disclaimer: This document is intended as a guide and is not a substitute for a formal Safety Data Sheet (SDS). Always refer to the specific SDS provided by the supplier for the most accurate and up-to-date information. All chemical products should be handled by trained professionals familiar with their potential hazards.

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